

1-Stearoyl-2-arachidonoyl-SN-glycerol proper disposal procedures

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Compound of Interest

Compound Name: 1-Stearoyl-2-arachidonoyl-SN-glycerol

Cat. No.: B052953

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Safe Disposal of 1-Stearoyl-2-arachidonoyl-SN-glycerol (SAG)

This guide provides essential safety and logistical information for the proper disposal of **1-Stearoyl-2-arachidonoyl-SN-glycerol** (CAS No. 65914-84-3), a diacylglycerol used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Key Safety and Disposal Information

It is important for laboratory personnel to be aware of the potential hazards and conflicting classifications of this compound. While some safety data sheets (SDS) classify it as non-hazardous, others indicate acute oral toxicity and significant aquatic toxicity[1][2]. Therefore, a cautious approach to handling and disposal is recommended.

Hazard Classification & Precautionary Statements	Source
GHS Classification	
Acute toxicity, Oral (Category 4)	DC Chemicals[1]
Acute aquatic toxicity (Category 1)	DC Chemicals[1]
Chronic aquatic toxicity (Category 1)	DC Chemicals[1]
Not a hazardous substance or mixture	Merck Millipore[2]
Precautionary Statements (Disposal)	
P501: Dispose of contents/ container to an approved waste disposal plant.	DC Chemicals[1]
P273: Avoid release to the environment.	DC Chemicals[1]
P391: Collect spillage.	DC Chemicals[1]

Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for the safe disposal of **1-Stearoyl-2-arachidonoyl-SN-glycerol** and its contaminated containers.

Personal Protective Equipment (PPE)

Before beginning the disposal process, ensure you are wearing the appropriate personal protective equipment.

- **Gloves:** Chemical-resistant gloves are mandatory. Inspect gloves for any damage before use[3].
- **Eye Protection:** Wear safety glasses or goggles[4].
- **Lab Coat:** A standard laboratory coat should be worn.

Waste Collection

- Original Container: Whenever possible, leave the chemical in its original container[5]. Ensure the container is tightly closed.
- Waste Segregation: Do not mix **1-Stearoyl-2-arachidonoyl-SN-glycerol** with other waste streams[5].
- Labeling: Clearly label the waste container with the chemical name: "**1-Stearoyl-2-arachidonoyl-SN-glycerol**" and appropriate hazard warnings (e.g., "Acutely toxic to aquatic life").

Handling Spills

In the event of a spill, follow these steps:

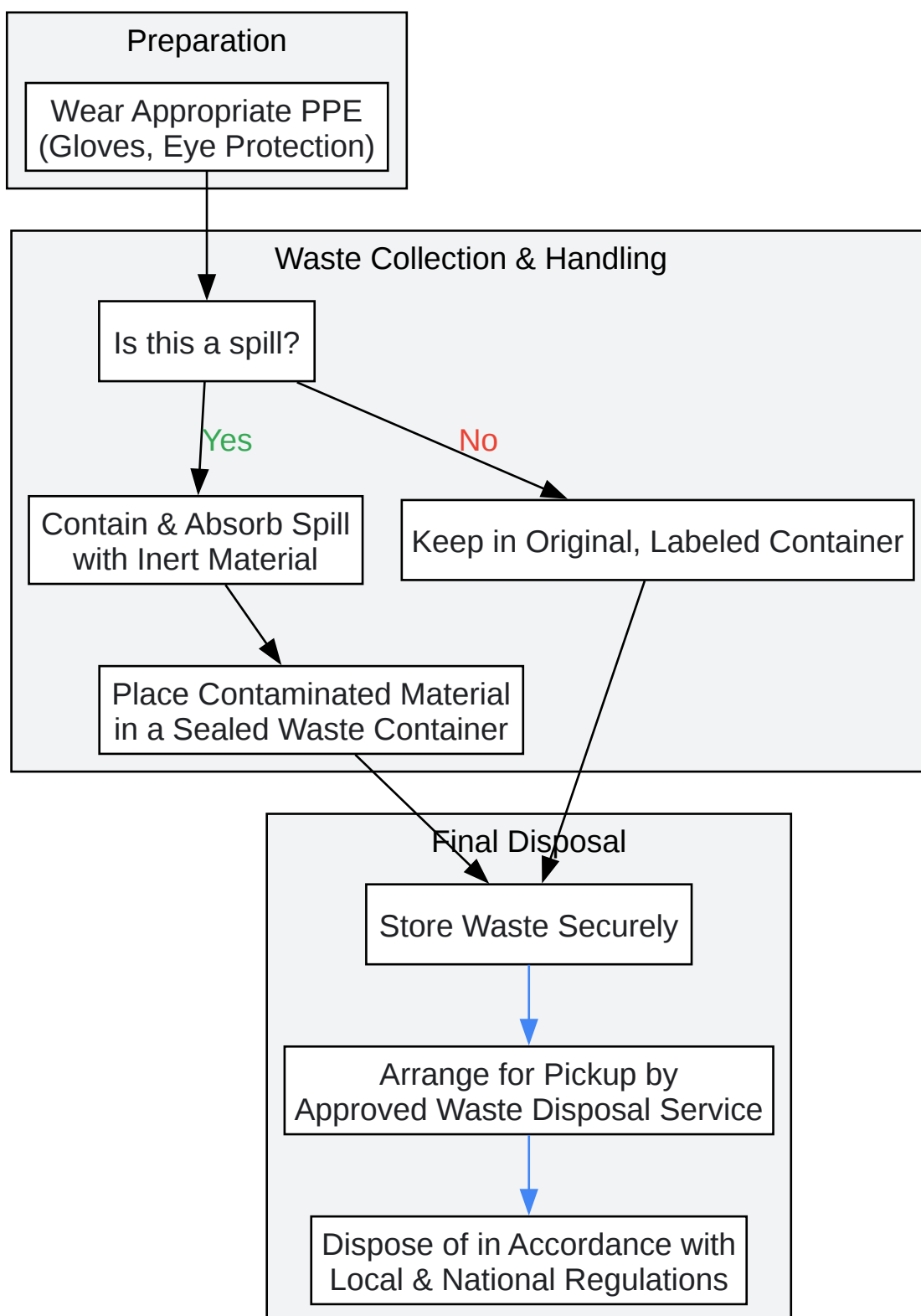
- Containment: Prevent the spill from spreading and ensure it does not enter drains or waterways[5].
- Absorption: Use an inert, liquid-absorbent material (e.g., Chemizorb® or vermiculite) to absorb the spilled liquid[5].
- Collection: Carefully collect the absorbent material and place it into a designated, sealable waste container.
- Decontamination: Clean the affected area thoroughly.

Final Disposal

- Approved Waste Disposal Facility: All waste containing **1-Stearoyl-2-arachidonoyl-SN-glycerol**, including empty or uncleaned containers, must be disposed of through an approved and licensed hazardous waste disposal facility[1][5].
- Regulatory Compliance: Ensure that disposal practices comply with all applicable national, state, and local environmental regulations[5].

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **1-Stearoyl-2-arachidonoyl-SN-glycerol**.



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Caption: Disposal workflow for **1-Stearoyl-2-arachidonoyl-SN-glycerol**.

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